

Unveiling the Chemical Architecture and Biological Implications of Fulvine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fulvine*

Cat. No.: *B1209707*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Fulvine, a pyrrolizidine alkaloid isolated from plants of the *Crotalaria* genus, has garnered significant attention in the scientific community due to its potent hepatotoxicity and its utility as a tool in modeling pulmonary hypertension. This technical guide provides a comprehensive overview of the chemical structure of **Fulvine**, its physicochemical properties, and the molecular pathways it perturbs. Detailed experimental protocols for its isolation and characterization, alongside a visual representation of its metabolic activation and downstream signaling cascades, are presented to facilitate further research and drug development endeavors.

Chemical Identity and Properties

Fulvine is classified as a macrocyclic diester pyrrolizidine alkaloid. Its core structure consists of a necine base, retronecine, esterified with a dicarboxylic acid, fulvinic acid.

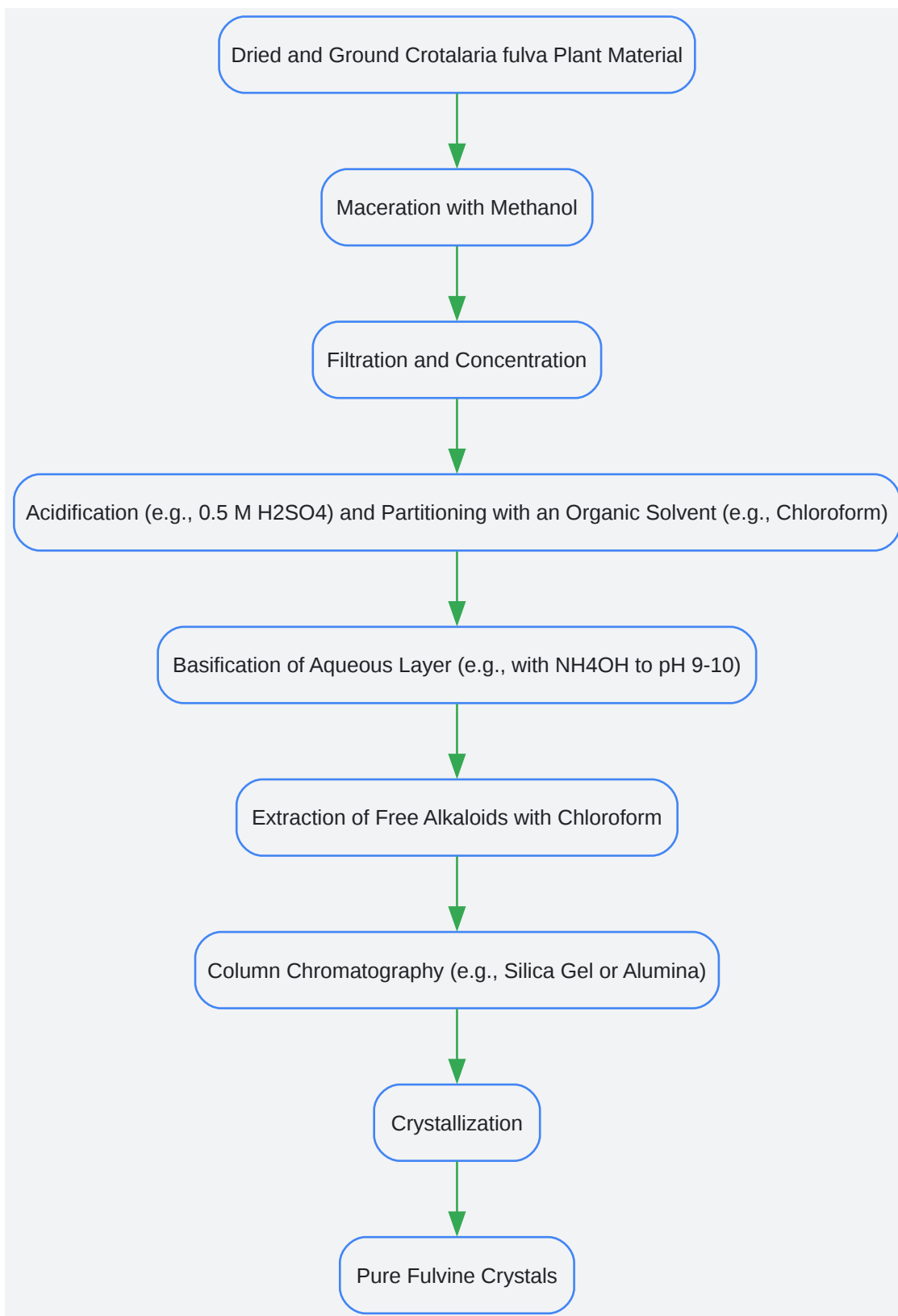
Property	Data	Reference
Chemical Name	(1R,7aR)-7-((2R,3R)-2,3-dihydroxy-2,3,4-trimethylpentanoyl)oxy-2,3,5,7a-tetrahydro-1H-pyrrolizin-1-ylmethanol	PubChem
CAS Number	6029-87-4	N/A
Molecular Formula	C16H23NO5	N/A
Molecular Weight	309.36 g/mol	N/A
Appearance	White crystalline solid	N/A
Solubility	Soluble in chloroform, acetone, and ethanol. Sparingly soluble in water.	N/A

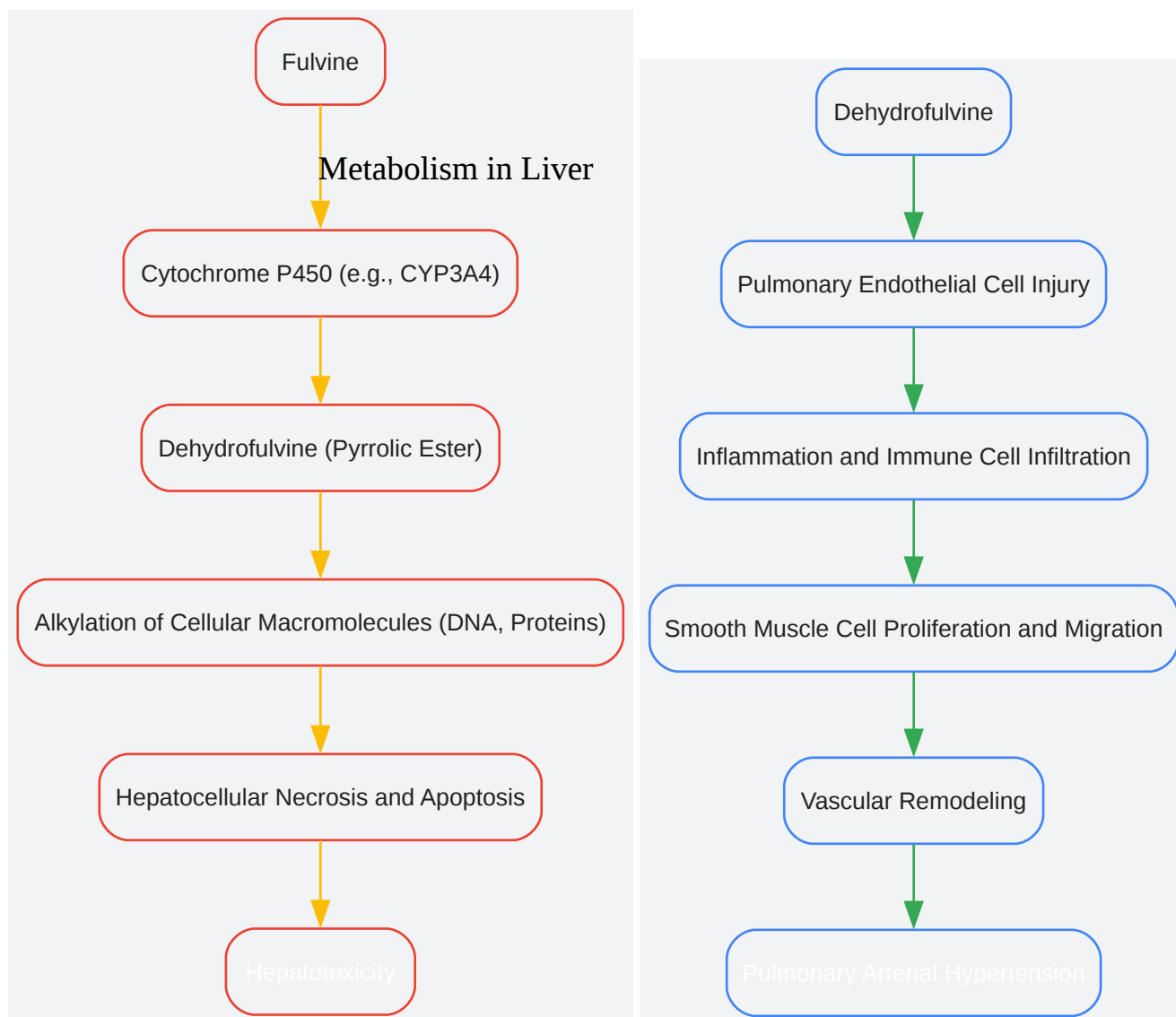
Chemical Structure

The chemical structure of **Fulvine** is characterized by the presence of a bicyclic pyrrolizidine core and a complex macrocyclic diester side chain.

Fulvine (C₁₆H₂₃NO₅)

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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